

synthesis and purification techniques for SNC 162 compound

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Snc 162;snc-162*

CAS No.: *1217811-53-4*

Cat. No.: *B10781869*

[Get Quote](#)

Application Note: Synthesis and Purification of SNC 162

Compound Identity: SNC 162 IUPAC Name: 4-[(S)-[(2S,5R)-2,5-Dimethyl-4-(2-propenyl)-1-piperazinyl]phenylmethyl]-N,N-diethylbenzamide CAS Number: 178803-51-5 Molecular Formula:

Molecular Weight: 419.61 g/mol Pharmacology: Potent

-opioid receptor agonist (

nM); exhibits

-fold selectivity over

-opioid receptors.[1]

Introduction & Strategic Analysis

SNC 162 belongs to the diarylmethylpiperazine class of opioids, structurally related to the prototype agonist SNC 80. Unlike SNC 80, which possesses a 3-methoxy group on the benzylic ring, SNC 162 is the desoxy analog (unsubstituted phenyl ring). This structural modification alters its intrinsic efficacy, rendering it a partial agonist in certain assays compared to the full agonist SNC 80, while maintaining high affinity and selectivity.

Synthetic Challenge: The core challenge lies in the stereoselective construction of the benzylic amine. The synthesis creates a new chiral center at the benzylic carbon, resulting in a mixture of diastereomers. The biological activity resides almost exclusively in the (+)-isomer (typically the

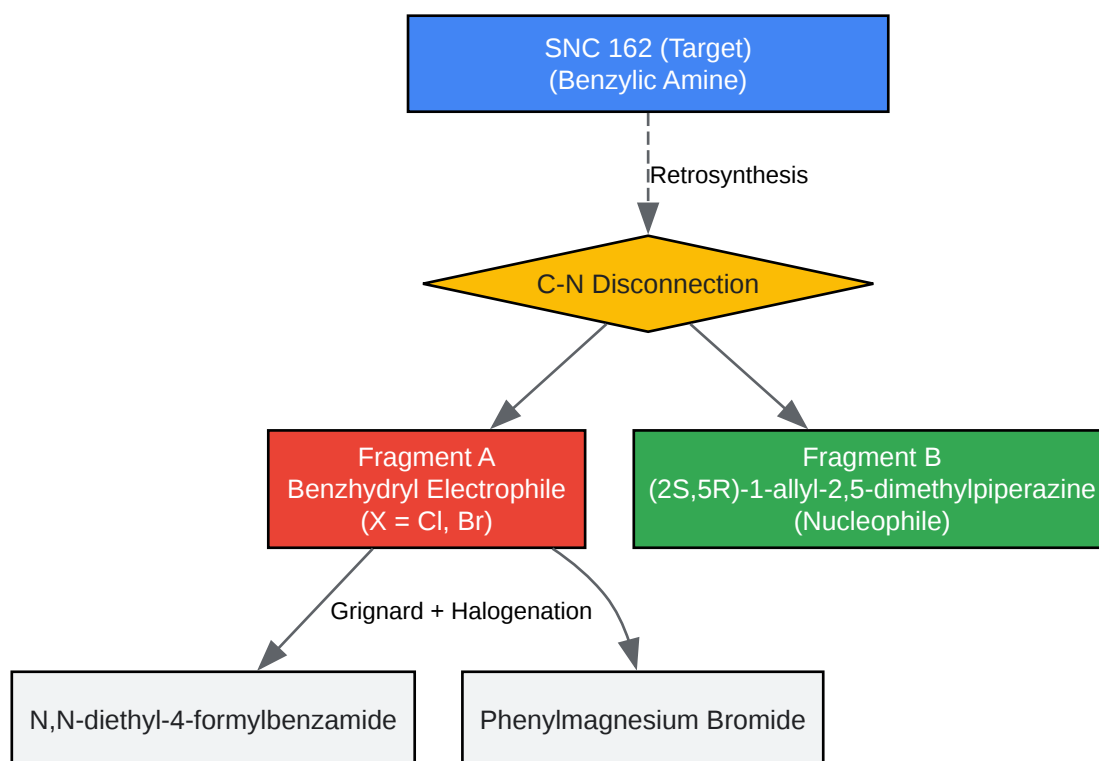
-configuration at the benzylic carbon combined with the
-piperazine moiety).

Strategic Approach: We utilize a convergent synthesis strategy:

- **Fragment A:** Formation of a reactive benzhydryl halide intermediate.
- **Fragment B:** Nucleophilic substitution using the chiral amine
-1-allyl-2,5-dimethylpiperazine.
- **Resolution:** Separation of the resulting epimers via fractional crystallization or chiral chromatography.

Retrosynthetic Analysis

The molecule is disconnected at the C-N bond between the benzhydryl carbon and the piperazine nitrogen.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic disconnection of SNC 162 revealing the convergent coupling of a benzhydryl electrophile and a chiral piperazine.

Detailed Experimental Protocol

Phase 1: Synthesis of the Benzhydryl Alcohol Intermediate

Objective: Create the carbon skeleton connecting the two aromatic rings.

Reagents:

- N,N-Diethyl-4-formylbenzamide (1.0 eq)
- Phenylmagnesium bromide (PhMgBr) (1.2 eq, 1.0 M in THF)
- Tetrahydrofuran (THF), anhydrous
- Ammonium chloride (

), saturated aqueous solution

Procedure:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and maintain under an argon atmosphere.
- Dissolution: Dissolve N,N-diethyl-4-formylbenzamide (2.05 g, 10 mmol) in 50 mL of anhydrous THF. Cool the solution to 0°C using an ice bath.
- Grignard Addition: Add PhMgBr (12 mL, 12 mmol) dropwise via a syringe pump over 20 minutes. The solution may turn slightly yellow/turbid.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2 hours. Monitor by TLC (SiO₂, 50% EtOAc/Hexanes) for the disappearance of the aldehyde () and appearance of the alcohol ().
- Quench: Cool to 0°C and quench carefully with saturated (20 mL).
- Extraction: Extract the aqueous layer with Ethyl Acetate (mL). Combine organic layers, wash with brine, dry over , and concentrate in vacuo.
- Result: Yields crude 4-(hydroxy(phenyl)methyl)-N,N-diethylbenzamide as a viscous oil. Proceed directly to the next step or purify via flash column chromatography (Yield >90%).

Phase 2: Chlorination (Activation)

Objective: Convert the hydroxyl group into a good leaving group (chloride).

Reagents:

- Benzhydryl alcohol intermediate (from Phase 1)

- Thionyl Chloride () (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Toluene (for azeotrope)

Procedure:

- Dissolve the crude alcohol in anhydrous DCM (30 mL) in a dry RBF.
- Cool to 0°C. Add dropwise.
- Stir at RT for 2 hours.
- Evaporation: Remove solvent and excess under reduced pressure.
- Azeotrope: Add toluene (20 mL) and evaporate again to ensure complete removal of acidic volatiles.
- Product: 4-(chloro(phenyl)methyl)-N,N-diethylbenzamide. Note: This intermediate is hydrolytically unstable. Store under argon and use immediately.

Phase 3: Nucleophilic Coupling

Objective: Couple the chiral piperazine to the benzhydryl scaffold.

Reagents:

- Benzhydryl chloride intermediate (freshly prepared)
- (2S,5R)-1-allyl-2,5-dimethylpiperazine (1.0 eq)
- Potassium Carbonate (

) (3.0 eq), anhydrous, finely ground

- Acetonitrile (ACN) or DMF (anhydrous)
- Sodium Iodide (NaI) (0.1 eq, catalytic)

Procedure:

- Suspend the benzhydryl chloride in ACN (40 mL).
- Add
(4.14 g, 30 mmol) and catalytic NaI.
- Add (2S,5R)-1-allyl-2,5-dimethylpiperazine (1.54 g, 10 mmol).
- Reflux: Heat the mixture to reflux (80°C) for 12–16 hours.
- Workup: Cool to RT. Filter off the inorganic salts. Concentrate the filtrate.
- Partition: Dissolve residue in DCM (50 mL) and wash with water.
- Crude Isolation: Dry (Na₂SO₄) and concentrate to yield the crude diastereomeric mixture of SNC 162.

Phase 4: Purification and Resolution

Objective: Isolate the active (+)-isomer (SNC 162) from the mixture.

The reaction produces two diastereomers:

- SNC 162: (S)-benzyl stereocenter.
- Epimer: (R)-benzyl stereocenter.

Method A: Crystallization (Scalable)

- Dissolve the crude oil in a minimum amount of hot 2-propanol or ethyl acetate.
- Add 1.0 equivalent of HCl (1M in diethyl ether).

- Allow to stand at 4°C. The diastereomers often have significantly different solubility profiles.
- Recrystallize the precipitate from EtOH/Et₂O until a constant melting point and optical rotation are achieved.

Method B: Preparative HPLC (High Purity)

- Column: Chiralcel OD-H or AD-H (250 x 20 mm, 5 µm).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 10 mL/min.
- Detection: UV at 254 nm.
- Collection: The active isomer typically elutes second (verify with authentic standard or optical rotation).

Analytical Characterization

Data Summary Table

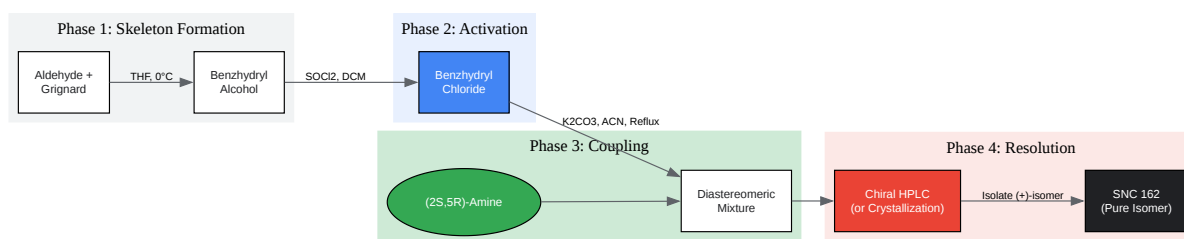
Parameter	Specification for SNC 162
Appearance	White to off-white crystalline solid (as HCl salt)
Solubility	Soluble in DMSO, Ethanol; Water (as salt, ~40 mg/mL)
Mass Spectrometry	m/z
Optical Rotation	(c=1.0, MeOH)
¹ H NMR (Diagnostic)	Absence of -OCH ₃ singlet (approx 3.8 ppm) present in SNC 80.

Key NMR Signals (400 MHz, CDCl₃, free base):

- 7.20–7.45 (m, 9H, aromatic protons).

- 4.25 (s, 1H, benzylic CH). Note: Shift varies with salt form.
- 5.8 (m, 1H, allyl vinyl CH).
- 5.1 (m, 2H, allyl vinyl CH₂).
- 1.0–1.2 (d, methyls on piperazine).

Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Step-by-step chemical workflow from precursor assembly to chiral resolution.

Storage and Stability

- Solid State: Store at -20°C. Stable for >2 years if protected from light and moisture.
- Solution: Solutions in DMSO or Ethanol are stable for roughly 1 month at -20°C. Avoid repeated freeze-thaw cycles.
- Safety: SNC 162 is a potent opioid agonist. While
-agonists generally have a lower risk of respiratory depression than

-agonists, they can induce convulsions at high doses (pro-convulsant activity is a known class effect of SNC 80 derivatives). Handle with strict PPE and in a fume hood.

References

- Calderon, S. N., et al. (1994). "Probes for narcotic receptor mediated phenomena. 19. Synthesis of (+)-4-[(alphaR)-alpha-((2S,5R)-4-allyl-2,5-dimethyl-1-piperazinyl)-3-methoxybenzyl]-N,N-diethylbenzamide (SNC 80): A highly selective, nonpeptide delta opioid receptor agonist." [2] *Journal of Medicinal Chemistry*, 37(14), 2125–2128. [2] [Link](#)
- Calderon, S. N., et al. (1997). "Probes for narcotic receptor mediated phenomena. 23. Synthesis, opioid receptor binding, and bioassay of the highly selective delta agonist (+)-4-[(alphaR)-alpha-((2S,5R)-4-allyl-2,5-dimethyl-1-piperazinyl)-3-methoxybenzyl]-N,N-diethylbenzamide and related compounds." *Journal of Medicinal Chemistry*, 40(5), 695–704. [Link](#)
- Knapp, R. J., et al. (1996). [2] "Structure-activity relationships for SNC80 and related compounds at cloned human delta and mu opioid receptors." *Journal of Pharmacology and Experimental Therapeutics*, 277(3), 1284–1291. [2] [Link](#)
- Bilsky, E. J., et al. (1995). "SNC 80, a selective, nonpeptidic and systemically active opioid delta agonist." [2][3][4] *Journal of Pharmacology and Experimental Therapeutics*, 273(1), 359–366. [2] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. SNC 162 | δ Opioid Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. SNC-80 - Wikipedia [en.wikipedia.org]

- 4. The δ Opioid Receptor Agonist SNC80 Selectively Activates Heteromeric μ - δ Opioid Receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [synthesis and purification techniques for SNC 162 compound]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10781869/docs#synthesis-and-purification-techniques-for-snc-162-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)